BAY-179 (CAS: 2764880-87-5): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *BAY-179*

Cat. No.: *B10819848*

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For Researchers, Scientists, and Drug Development Professionals

BAY-179 is a potent, selective, and species cross-reactive inhibitor of mitochondrial complex I, also known as NADH dehydrogenase.[1][2][3][4] This technical guide provides a comprehensive overview of **BAY-179**, including its chemical properties, mechanism of action, quantitative data, and detailed experimental protocols. It is intended to serve as a valuable resource for professionals in drug discovery and biomedical research, particularly those investigating cellular metabolism and oncology.

Chemical and Physical Properties

BAY-179 is a solid, off-white to light yellow powder.[1] It was identified through a high-throughput screen of the Bayer compound library and subsequently optimized for potency and metabolic stability.[5][6]

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Property	Value	Source
CAS Number	2764880-87-5	[1][2][7]
Molecular Formula	C23H21N5OS	[1][2][7]
Molecular Weight	415.51 g/mol	[1]
IUPAC Name	2-[[4-[4-(2-benzofuranyl)-2-thiazolyl]-1-piperidinyl]methyl]-3H-imidazo[4,5-b]pyridine	[2]
SMILES	C1CN(CCC1C2=NC(=CS2)C3=CC4=CC=CC=C4O3)CC5=NC6=NC=CC=C6[NH]5	[8]
Appearance	Solid powder	[7]
Purity	>98%	[7]
Solubility	DMSO: 5 mg/mL (12.03 mM)	[8]

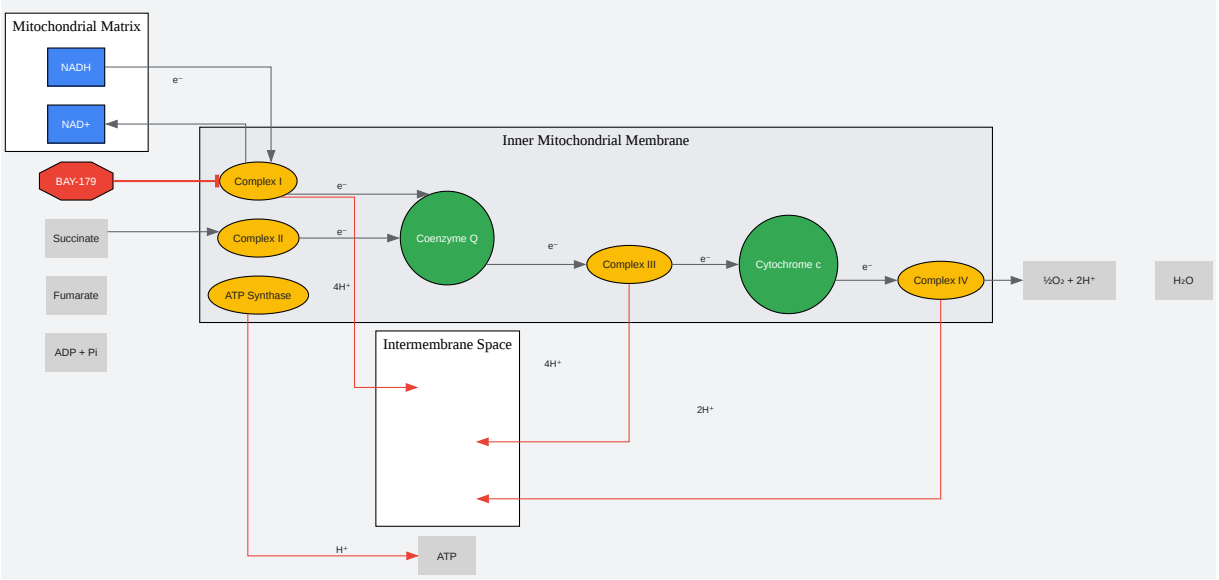
Mechanism of Action

BAY-179 is a highly specific inhibitor of mitochondrial complex I, the first and largest enzyme in the electron transport chain.[2][5] By blocking the activity of complex I, **BAY-179** disrupts the process of oxidative phosphorylation (OXPHOS), leading to a decrease in cellular ATP production.[5][6][9] This mechanism is of particular interest in oncology research, as some cancer cells exhibit a heightened dependence on OXPHOS for their energy requirements.[5][6][9]

Signaling Pathway

The following diagram illustrates the mitochondrial electron transport chain and the inhibitory action of **BAY-179** on Complex I.

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Caption: Inhibition of Mitochondrial Electron Transport Chain by **BAY-179**.

Quantitative Data

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BAY-179 demonstrates potent inhibitory activity against Complex I across multiple species.

Species	IC50 (nM)	Source
Human	79	[1][2][3]
Mouse	38	[1][2][3]
Rat	27	[1][2][3]
Dog	47	[1][2][3]

Experimental Protocols

The following are representative protocols for assessing the activity of **BAY-179**.

Cellular ATP Level Measurement using Luciferase Assay

This assay is used to determine the effect of **BAY-179** on cellular ATP production.

Materials:

- H1299 cells (or other suitable cell line)
- Cell culture medium
- **BAY-179**
- ATP-dependent luciferase reporter assay kit
- Succinate
- 96-well plates
- Luminometer

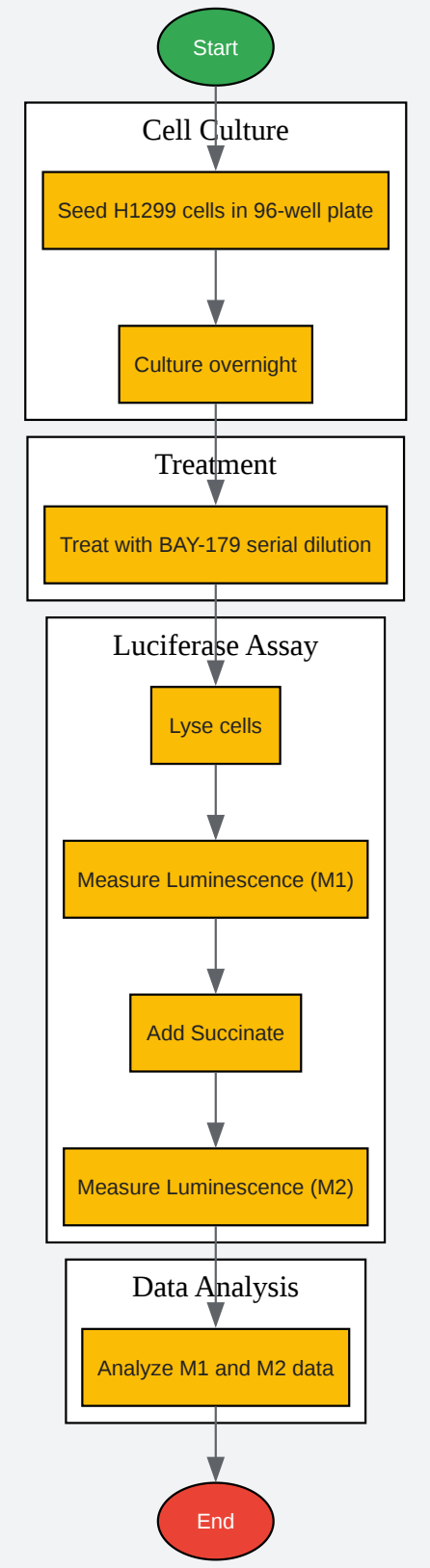
Protocol:

- Seed H1299 cells in a 96-well plate and culture overnight.

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- Treat the cells with a serial dilution of **BAY-179** for a specified period (e.g., 24 hours).
- Lyse the cells according to the luciferase assay kit manufacturer's instructions.
- Measure the luminescence (M1) using a luminometer.
- To confirm Complex I specific inhibition, add the Complex II substrate, succinate, to parallel wells and measure luminescence again (M2).
- A rescue of the ATP decrease by succinate indicates specific inhibition of Complex I.

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Caption: Workflow for Cellular ATP Level Measurement.

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In Vitro Mitochondrial Complex I Activity Assay

This biochemical assay directly measures the enzymatic activity of Complex I.

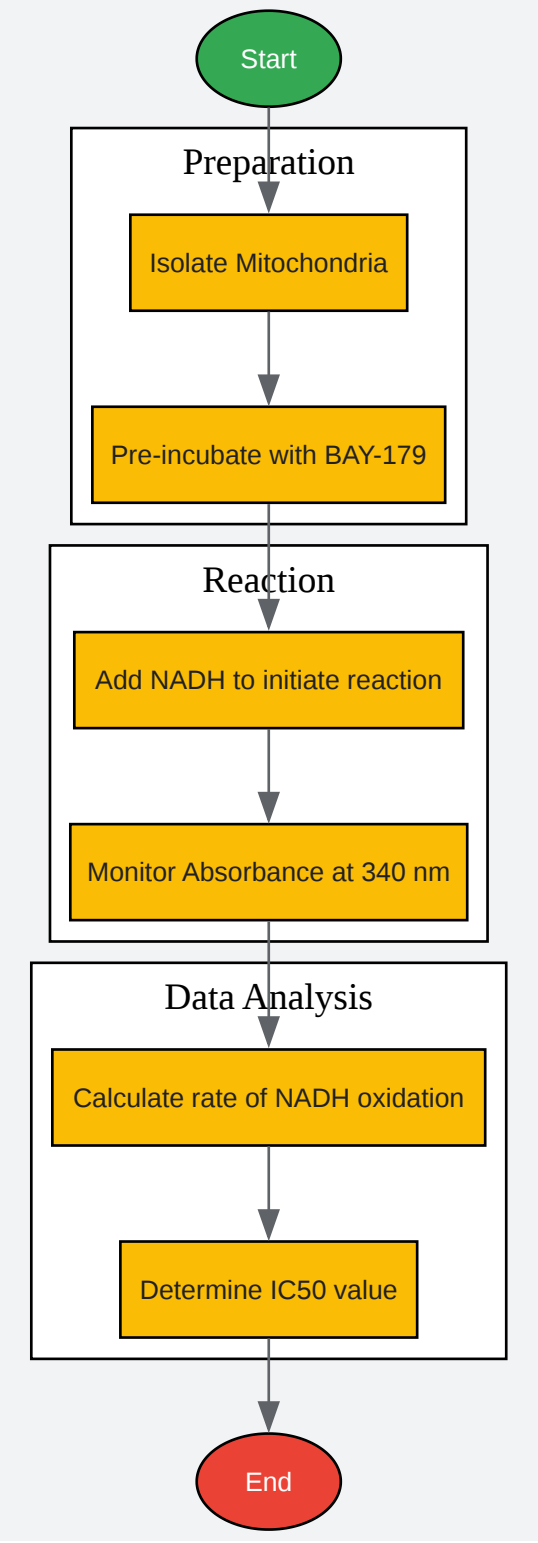
Materials:

- Isolated mitochondria
- Assay buffer (e.g., potassium phosphate buffer with magnesium chloride)
- NADH (substrate)
- Decylubiquinone (electron acceptor)
- **BAY-179**
- Spectrophotometer

Protocol:

- Isolate mitochondria from a relevant tissue source (e.g., bovine heart).
- Pre-incubate the isolated mitochondria with varying concentrations of **BAY-179**.
- Initiate the reaction by adding NADH.
- Monitor the oxidation of NADH by measuring the decrease in absorbance at 340 nm over time using a spectrophotometer.
- Calculate the rate of NADH oxidation to determine Complex I activity.
- Determine the IC50 value of **BAY-179** by plotting the percentage of inhibition against the compound concentration.

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Caption: Workflow for In Vitro Complex I Activity Assay.

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Conclusion

BAY-179 is a valuable chemical probe for investigating the biological roles of mitochondrial Complex I. Its high potency, selectivity, and cross-species reactivity make it an excellent tool for in vitro and in vivo studies in various preclinical models.[5][8] This guide provides essential technical information to facilitate its use in research and drug development.

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